

# A Technical Guide to the Physical Properties of Triethyl 2-phosphonobutyrates

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## Compound of Interest

Compound Name: Triethyl 2-phosphonobutyrates

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## Introduction

**Triethyl 2-phosphonobutyrates** is an organophosphorus compound widely utilized in organic synthesis.[1] As a key reagent in the Horner-Wadsworth-Emmons reaction, it facilitates the formation of carbon-carbon double bonds, a fundamental transformation in the construction of complex molecules.[2] Its applications are prominent in the synthesis of various biologically active compounds, including potential anti-Alzheimer's drugs and hypoxia-selective antitumor agents. A thorough understanding of its physical properties is crucial for its effective handling, application in reactions, and the purification of its products. This guide provides a comprehensive overview of the core physical characteristics of **Triethyl 2-phosphonobutyrates**, complete with experimental methodologies and a relevant workflow visualization.

## Core Physical Properties

The physical characteristics of **Triethyl 2-phosphonobutyrates** are well-documented, presenting as a clear, colorless liquid at room temperature.[3][4] Key quantitative data are summarized in the table below for ease of reference and comparison.

Physical Property	Value	Conditions
Molecular Formula	C <sub>10</sub> H <sub>21</sub> O <sub>5</sub> P	
Molecular Weight	252.24 g/mol	[5][6]
Boiling Point	105-106 °C	at 2 mmHg[7]
152-154 °C	at 14 mmHg[3][5][8]	
Density	1.064 g/mL	at 25 °C[3][5][8]
Refractive Index (n <sub>D</sub> )	1.432	at 20 °C[3][5][8]
1.4315 - 1.4375	at 20 °C[9][10]	
Flash Point	113 °C	Closed cup[5][8]
Solubility	Not miscible or difficult to mix with water.[3][4][7]	
Soluble in most organic solvents.[1][11]		
Appearance	Clear, colorless liquid	[3][4][9]

## Experimental Protocols

The determination of the physical properties of liquid organic compounds like **Triethyl 2-phosphonobutyrate** follows standardized laboratory procedures. Below are detailed methodologies for the key experiments.

### Boiling Point Determination (Capillary Method)

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the external pressure.[1]

- Apparatus: Thiele tube or a similar heating block, thermometer, small test tube (fusion tube), and a capillary tube sealed at one end.[8]
- Procedure:

- A small quantity of **Triethyl 2-phosphonobutyrate** is placed into the fusion tube.
- The capillary tube is placed inside the fusion tube with its open end submerged in the liquid.[\[8\]](#)
- The fusion tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling liquid (e.g., mineral oil) to ensure uniform heating.[\[2\]](#)[\[12\]](#)
- The apparatus is heated slowly. As the boiling point is approached, a stream of bubbles will emerge from the capillary tube.[\[2\]](#)[\[8\]](#)
- The heat source is then removed, and the liquid is allowed to cool.
- The boiling point is recorded as the temperature at which the liquid begins to enter the capillary tube.[\[2\]](#)

## Density Measurement

Density is the mass per unit volume of a substance.[\[13\]](#)

- Apparatus: A pycnometer or a volumetric flask, and an analytical balance.
- Procedure:
  - A clean, dry pycnometer of a known volume is weighed accurately (W1).[\[13\]](#)
  - The pycnometer is filled with **Triethyl 2-phosphonobutyrate**, ensuring no air bubbles are trapped, and weighed again (W2).
  - The mass of the liquid is calculated by subtracting the initial weight from the final weight (Mass = W2 - W1).
  - The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer (Density = Mass / Volume).[\[14\]](#)

## Refractive Index Measurement

The refractive index measures how light propagates through the substance and is a valuable indicator of purity.[15]

- Apparatus: An Abbe refractometer.[16]
- Procedure:
  - The prism of the Abbe refractometer is cleaned and calibrated using a standard liquid with a known refractive index.[16]
  - A few drops of **Triethyl 2-phosphonobutyrate** are placed on the surface of the prism.[16]
  - The prisms are closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus.[16]
  - The refractive index is read directly from the instrument's scale. The temperature should be maintained at 20°C using a water bath connected to the refractometer, as the refractive index is temperature-dependent.[17]

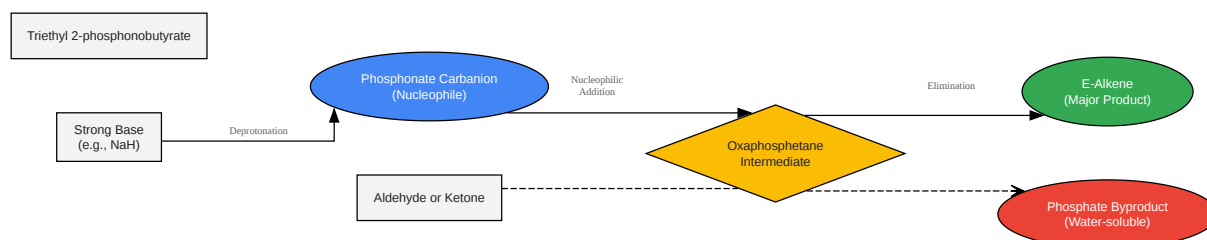
## Solubility Determination

Solubility is assessed by observing the formation of a homogeneous mixture with a solvent.

- Apparatus: Test tubes, spatula, and vortex mixer (optional).
- Procedure:
  - A small, measured amount of **Triethyl 2-phosphonobutyrate** (e.g., 0.1 mL) is added to a test tube containing a specific volume of the solvent (e.g., 1 mL of water or an organic solvent).[18]
  - The mixture is agitated vigorously for a set period (e.g., 60 seconds).[6]
  - The mixture is then allowed to stand and is observed. If the liquid forms a single, clear phase with the solvent, it is considered soluble or miscible. If two distinct layers form, it is deemed insoluble or immiscible.[6]

## Visualization of a Key Application

**Triethyl 2-phosphonobutyrates** is a quintessential reagent in the Horner-Wadsworth-Emmons (HWE) reaction. The following diagram illustrates the generalized workflow of this reaction, highlighting the role of the phosphonate reagent.



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Caption: Generalized workflow of the Horner-Wadsworth-Emmons reaction.

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